

Understanding O-GlcNAcylation with Ogt-IN-4: An In-depth Technical Guide

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Compound of Interest

Compound Name: Ogt-IN-4

Cat. No.: B15607500

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Introduction

O-GlcNAcylation is a dynamic and ubiquitous post-translational modification (PTM) involving the attachment of a single N-acetylglucosamine (O-GlcNAc) moiety to serine and threonine residues of nuclear, cytoplasmic, and mitochondrial proteins. This process is catalyzed by a single enzyme, O-GlcNAc transferase (OGT), and the modification is removed by O-GlcNAcase (OGA). O-GlcNAcylation is a critical regulator of a vast array of cellular processes, including signal transduction, transcription, and metabolism. Its dysregulation has been implicated in the pathophysiology of numerous diseases, including cancer, diabetes, and neurodegenerative disorders.^[1]

Ogt-IN-4 is a potent and selective inhibitor of OGT, serving as a valuable chemical probe to investigate the functional roles of O-GlcNAcylation. This technical guide provides a comprehensive overview of **Ogt-IN-4**, including its mechanism of action, quantitative data, detailed experimental protocols, and its application in dissecting key signaling pathways.

Ogt-IN-4: A Potent OGT Inhibitor

Ogt-IN-4 is a small molecule inhibitor that targets the catalytic activity of OGT. By binding to OGT, it prevents the transfer of GlcNAc from the donor substrate, UDP-GlcNAc, to target proteins, leading to a global reduction in protein O-GlcNAcylation.

Quantitative Data

While specific quantitative data for **Ogt-IN-4**'s direct impact on cellular O-GlcNAc levels is emerging, data from the closely related OSMI series of inhibitors provide a strong indication of the expected efficacy.

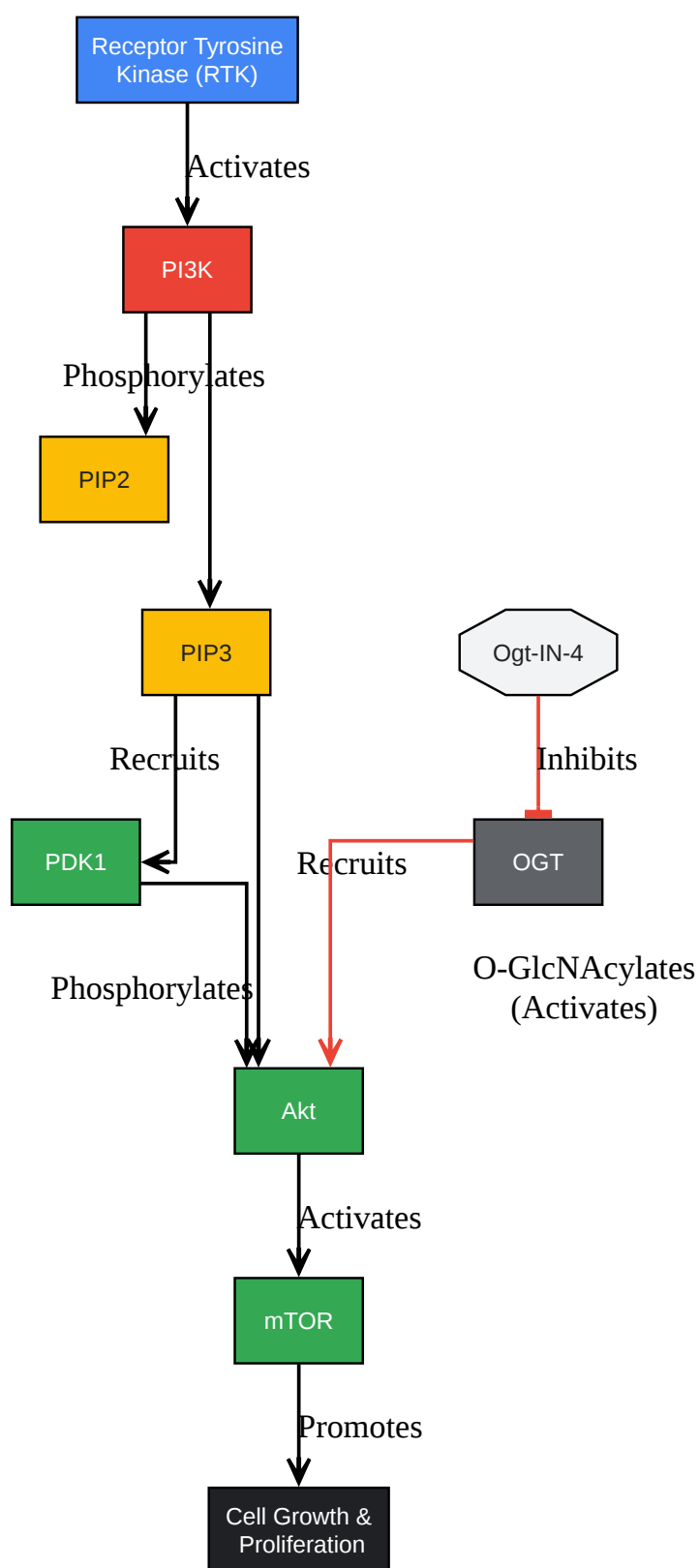
Inhibitor	Target	Binding Affinity (Kd)	In Vitro IC50	Cellular EC50	Reference
Ogt-IN-4	OGT	8 nM	Not available	~3 μ M (for OSMI-4)	[2]
OSMI-1	OGT	Not available	2.7 μ M	~50 μ M	[3]
OSMI-2	OGT	Not available	Not available	40 μ M (in PC3 cells)	[4]

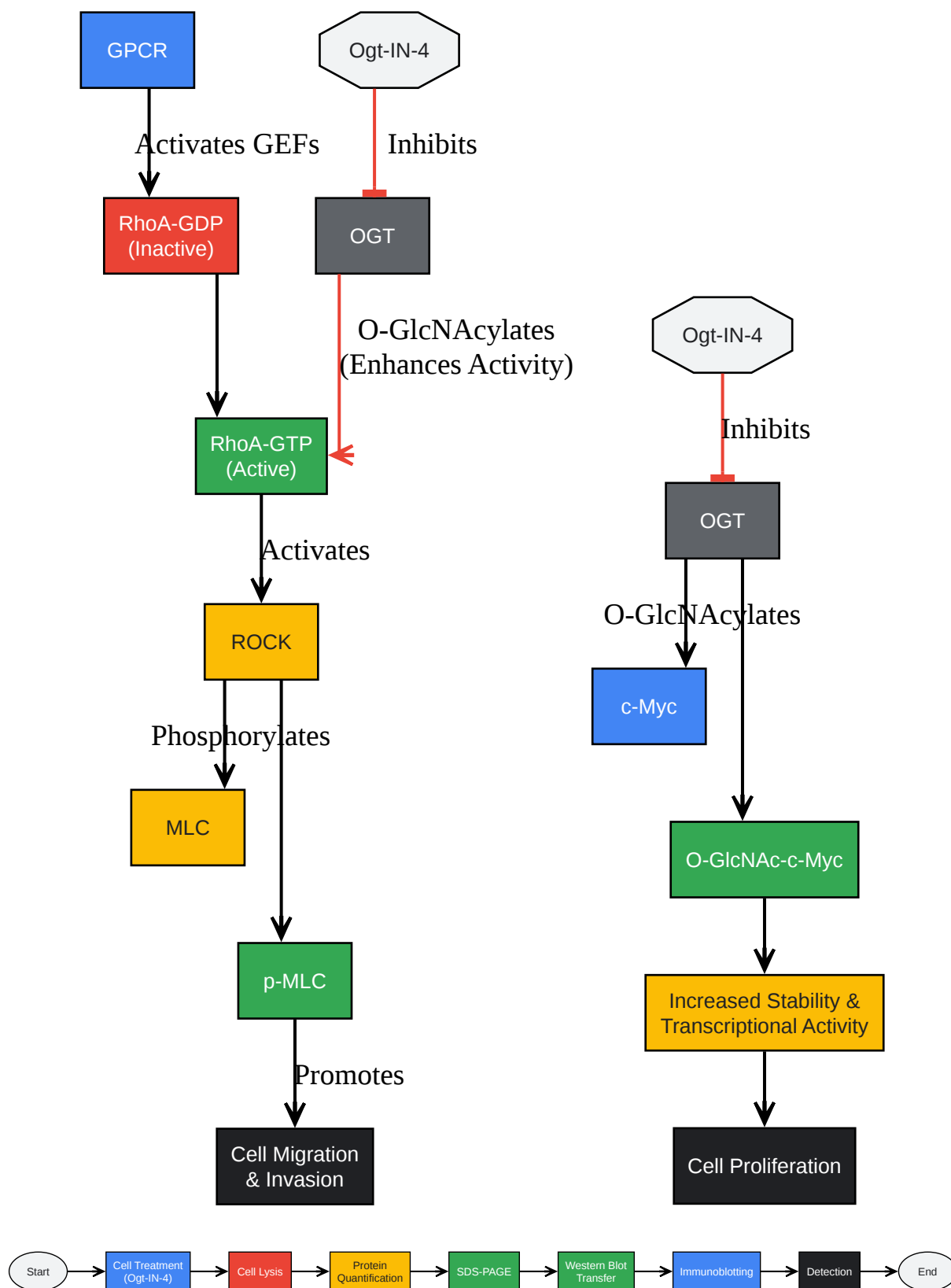
Key Signaling Pathways Modulated by O-GlcNAcylation

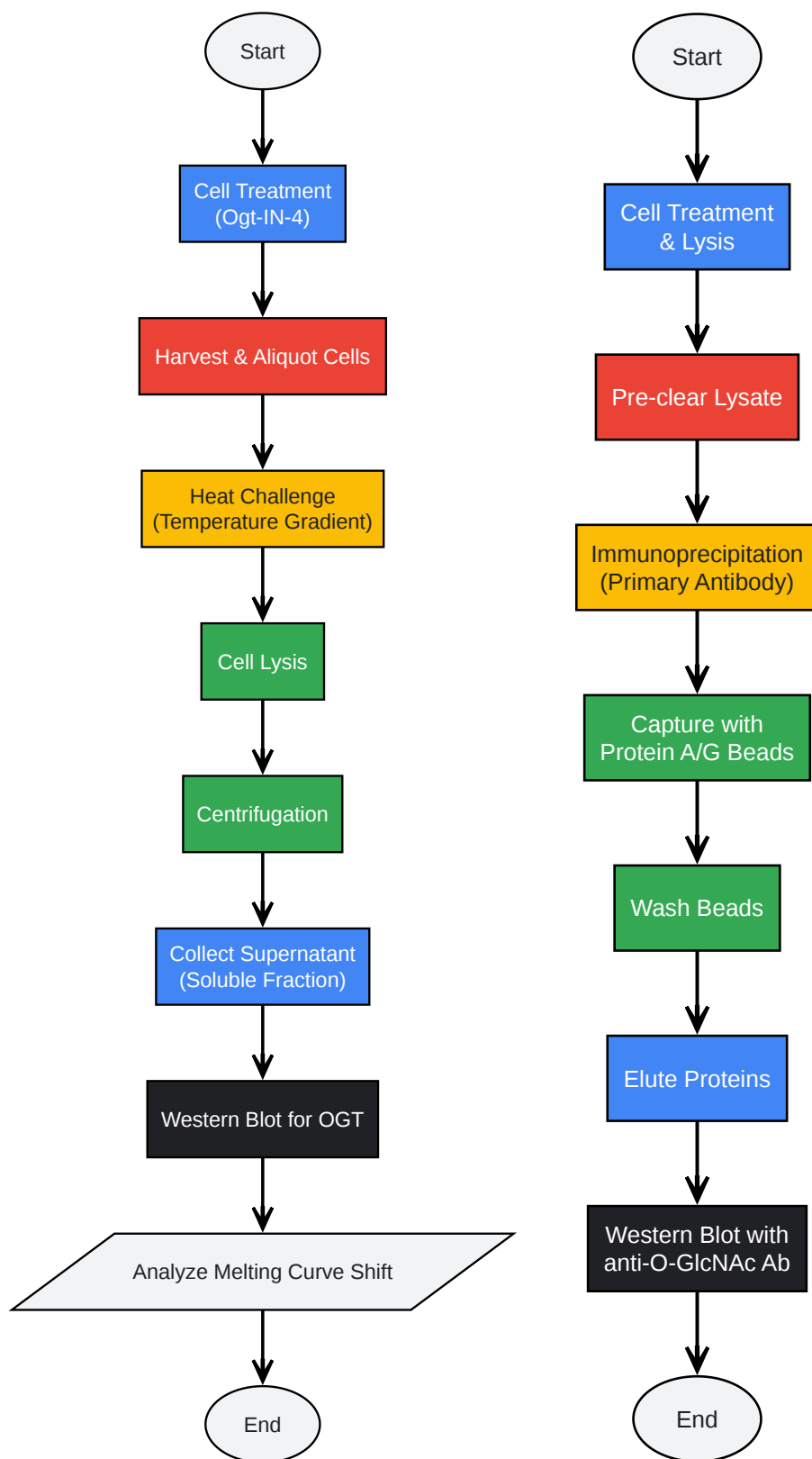
O-GlcNAcylation plays a pivotal role in numerous signaling cascades. **Ogt-IN-4** can be utilized to dissect the involvement of O-GlcNAcylation in these pathways.

PI3K/Akt/mTOR Pathway

The PI3K/Akt/mTOR pathway is a central regulator of cell growth, proliferation, and survival. O-GlcNAcylation has been shown to stimulate this pathway by up-regulating the expression and activity of key components like IRS-1, PI3K, and Akt.[\[5\]](#)[\[6\]](#) Inhibition of OGT with **Ogt-IN-4** is expected to attenuate this signaling cascade.







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